

Propargyl-PEG13-OH chemical structure and molecular weight

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Compound of Interest

Compound Name: *Propargyl-PEG13-OH*

Cat. No.: *B610217*

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An In-depth Technical Guide to Propargyl-PEG13-OH

This guide provides a detailed overview of the chemical properties of **Propargyl-PEG13-OH**, a bifunctional molecule widely utilized in biochemical and pharmaceutical research. It is particularly relevant for researchers, scientists, and professionals involved in drug development, bioconjugation, and proteomics.

Core Chemical Properties

Propargyl-PEG13-OH is a polyethylene glycol (PEG) derivative that features a terminal propargyl group (an alkyne) and a hydroxyl group. The propargyl group allows for covalent modification via copper-catalyzed azide-alkyne cycloaddition (CuAAC), a highly efficient and specific reaction commonly known as "click chemistry"[1][2][3]. The hydroxyl group offers a site for further chemical derivatization. The PEG linker is hydrophilic, which enhances the solubility of the molecule in aqueous solutions[1]. This compound is frequently used as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs)[2].

Quantitative Data Summary

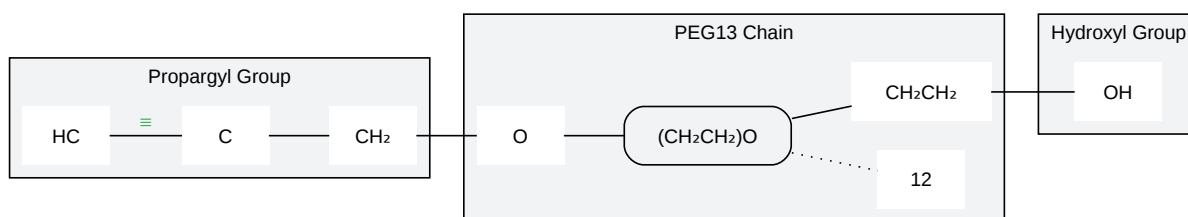
The following table summarizes the key quantitative data for **Propargyl-PEG13-OH**. There can be some variation in the naming conventions used by different suppliers. The data presented here corresponds to a structure with 13 repeating ethylene glycol units.

Property	Value	Reference
Molecular Formula	C ₂₉ H ₅₆ O ₁₄	[4]
Molecular Weight	628.75 g/mol	[2][4]
Appearance	Light yellowish solid	[4]
Purity	>95%	[1][5]

Note: Some suppliers may refer to a similar compound with 12 ethylene glycol units (C₂₇H₅₂O₁₃, MW: 584.70 g/mol) as Propargyl-PEG13-alcohol or Propargyl-PEG12-OH[1][5][6]. Users should verify the specific structure with their supplier.

Chemical Structure

The chemical structure of **Propargyl-PEG13-OH** consists of a propargyl group attached to a chain of thirteen ethylene glycol units, terminating with a hydroxyl group.



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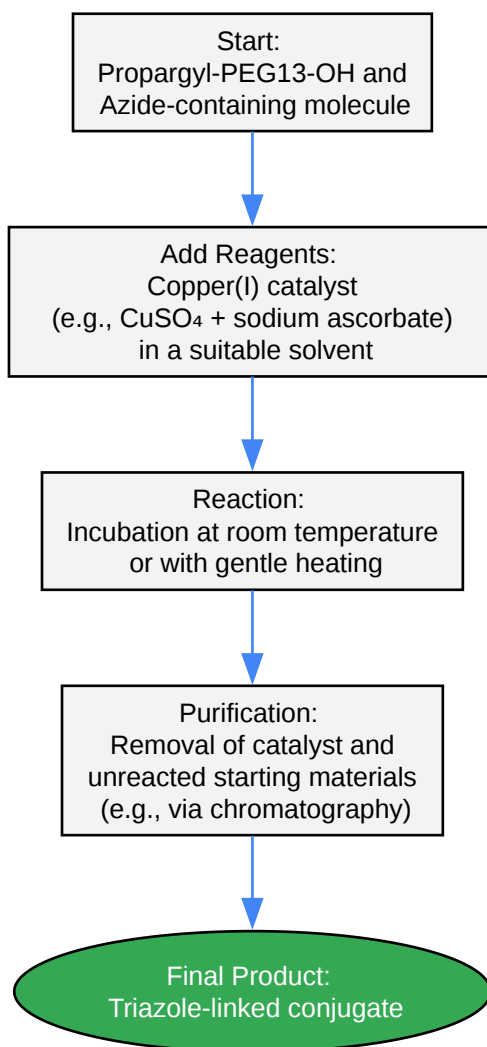
Caption: Chemical structure of **Propargyl-PEG13-OH**.

Experimental Protocols and Applications

Detailed, specific experimental protocols for the synthesis or application of **Propargyl-PEG13-OH** are typically proprietary or published in peer-reviewed literature for specific contexts. However, the primary application of this molecule is in bioconjugation via "click chemistry."

General Workflow for Click Chemistry Conjugation:

The workflow below illustrates the general steps for conjugating **Propargyl-PEG13-OH** to an azide-containing molecule.



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Caption: General workflow for a click chemistry reaction.

Key Applications:

- PROTAC Development: **Propargyl-PEG13-OH** serves as a versatile linker to connect a target protein-binding ligand and an E3 ligase-binding ligand in the synthesis of PROTACs[2].

- **Bioconjugation:** It is used to attach the PEG linker to proteins, peptides, or other biomolecules that have been modified to contain an azide group. This process, known as PEGylation, can improve the solubility, stability, and pharmacokinetic properties of the biomolecule[3].
- **Surface Modification:** The propargyl group can be used to immobilize molecules onto azide-functionalized surfaces for various biotechnological applications.

Researchers should consult relevant scientific literature for detailed protocols specific to their intended application.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Propargyl PEG, Click Chemistry Tool | BroadPharm [broadpharm.com]
- 4. purepeg.com [purepeg.com]
- 5. Propargyl-PEG13-alcohol_1036204-61-1_新研博美 [xinyanbm.com]
- 6. precisepeg.com [precisepeg.com]
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